

Nuclear Properties of Tungsten-184: A Definitive Guide

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Compound of Interest

Compound Name: Tungsten-184

CAS No.: 14265-82-8

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nuclear properties of **Tungsten-184** (^{184}W), with a specific focus on its nuclear magnetic moment. The information presented herein is compiled from established nuclear data resources and is intended to serve as a foundational reference for researchers and professionals in relevant scientific fields.

Executive Summary

Tungsten-184 is a stable, naturally occurring isotope of tungsten. A critical characteristic of this nucleus is its spin-parity of 0^+ . Based on the fundamental principles of nuclear physics, any nucleus with a nuclear spin of 0 possesses a nuclear magnetic moment of zero. Consequently, **Tungsten-184** has a nuclear magnetic moment of 0 nuclear magnetons (μN). This guide will elucidate the underlying principles for this property and present key nuclear data for ^{184}W .

Nuclear Properties of Tungsten-184

The defining nuclear characteristics of **Tungsten-184** are summarized in the table below. These properties, particularly the even numbers of protons and neutrons, are determinant for

its nuclear spin and, by extension, its nuclear magnetic moment.

Property	Value
Proton Number (Z)	74
Neutron Number (N)	110
Mass Number (A)	184
Nuclear Spin (I)	0+[1][2]
Nuclear Magnetic Moment (μ)	0 μ N[3]
Natural Abundance	30.64%[4][5]
Half-life	Stable[4][5]

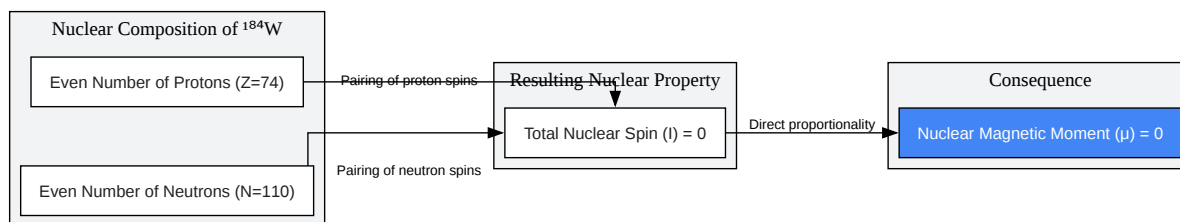
The Principle of Zero Nuclear Magnetic Moment in Even-Even Nuclei

The nuclear magnetic moment is an intrinsic property of an atomic nucleus and arises from the spin of its constituent protons and neutrons.[6] For a nucleus to possess a non-zero magnetic moment, it must have a non-zero nuclear spin.

Tungsten-184 is categorized as an "even-even" nucleus because it contains an even number of protons (74) and an even number of neutrons (110). In the ground state of even-even nuclei, all protons are paired up, and all neutrons are paired up. The spin of each pair of nucleons sums to zero. This complete pairing results in a total nuclear spin of 0.

As the nuclear magnetic moment is directly proportional to the nuclear spin, a nucleus with zero spin will invariably have a zero magnetic magnetic moment.

The logical relationship leading to the zero nuclear magnetic moment of **Tungsten-184** is illustrated in the following diagram:



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Figure 1: Logical flow from the nuclear composition of **Tungsten-184** to its zero nuclear magnetic moment.

Experimental Considerations

Given that the nuclear magnetic moment of **Tungsten-184** is fundamentally zero, there are no experimental protocols for its direct measurement. Techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, which are used to probe the magnetic properties of nuclei, are not applicable to ¹⁸⁴W for the determination of a nuclear magnetic moment.[6] While NMR studies can be performed on other tungsten isotopes, such as the NMR-active ¹⁸³W, these experiments aim to understand the chemical environment and electronic structure of tungsten-containing compounds rather than to measure a non-existent magnetic moment for ¹⁸⁴W.[7][8][9][10]

Conclusion

In summary, the nuclear magnetic moment of **Tungsten-184** is zero. This is a direct consequence of its composition as an even-even nucleus, which results in a total nuclear spin of zero in its ground state. This fundamental property is a cornerstone of nuclear structure physics and is essential knowledge for researchers and professionals working with this isotope.

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